

An In-depth Technical Guide to 4,4''-Dibromo-p-terphenyl

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Compound of Interest

Compound Name: 4,4''-Dibromo-p-terphenyl

Cat. No.: B092568

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CAS Number: 17788-94-2

Introduction

4,4''-Dibromo-p-terphenyl is a halogenated aromatic hydrocarbon with a rigid, linear structure. This compound serves as a crucial building block in the synthesis of a variety of advanced organic materials. Its two bromine atoms provide reactive sites for various cross-coupling reactions, making it a versatile precursor for the construction of extended π -conjugated systems, polymers, and dendrimers. These resulting materials are of significant interest in the fields of organic electronics, materials science, and supramolecular chemistry.

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **4,4''-Dibromo-p-terphenyl**.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	17788-94-2	[1][2]
Molecular Formula	C ₁₈ H ₁₂ Br ₂	[1][2]
Molecular Weight	388.10 g/mol	[1][2]
Appearance	White to off-white or tan powder/crystals	[3]
Melting Point	315 °C	[4]
Boiling Point (Predicted)	481.7 ± 25.0 °C	[5]
Density (Predicted)	1.538 g/cm ³	[4]
Solubility	Poorly soluble in common organic solvents. May have enhanced solubility in polar aprotic solvents like DMF.	[1][6]

Table 2: Spectroscopic Data

Spectrum Type	Data	Reference
¹ H NMR (CDCl ₃ , 300MHz)	δ (ppm) 8.22 (d, J = 8.7Hz, 4H), 7.80 (d, J = 8.7Hz, 4H), 7.78 (m, 8H)	[1]
¹³ C NMR (CDCl ₃ , 75MHz)	δ (ppm) 159.8, 132.3, 128.1, 127.9, 127.5	[1]
Mass Spectrum (EI, 70 eV)	m/z corresponding to the molecular ion [M] ⁺	[2]
Infrared Spectrum	Conforms to the structure	[3]

Synthesis

A common and effective method for the synthesis of **4,4''-Dibromo-p-terphenyl** is through the direct bromination of p-terphenyl.

Experimental Protocol: Catalyst-Free Bromination of p-Terphenyl

This protocol is based on a prevalent method for the synthesis of **4,4''-Dibromo-p-terphenyl**.
[\[6\]](#)

Materials:

- p-Terphenyl
- Liquid bromine
- Bromobenzene (solvent)
- Methanol
- Toluene

Procedure:

- In a suitable reaction flask, dissolve p-terphenyl in bromobenzene.
- To this solution, add liquid bromine dropwise with stirring. The molar ratio of p-terphenyl to bromine is a critical parameter to optimize.
- Heat the reaction mixture to a temperature between 100-110 °C.
- Maintain the reaction at this temperature for 24 to 48 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into methanol to precipitate the crude product.
- Filter the precipitate and wash it with methanol.

- The crude product can be further purified by recrystallization from a suitable solvent such as toluene.

Reactivity and Applications

4,4''-Dibromo-p-terphenyl is a key intermediate in the synthesis of advanced materials due to the reactivity of its carbon-bromine bonds.

Cross-Coupling Reactions

The bromine atoms on the terminal phenyl rings serve as excellent leaving groups in various palladium-catalyzed cross-coupling reactions.

- **Suzuki-Miyaura Coupling:** This reaction is widely used to form new carbon-carbon bonds by reacting **4,4''-Dibromo-p-terphenyl** with organoboron compounds. This allows for the synthesis of extended aromatic structures and functionalized p-terphenyl derivatives.^[6]
- **Ullmann Coupling:** This reaction is another powerful tool for forming carbon-carbon bonds, particularly in on-surface synthesis to create polymeric structures from halogenated precursors like **4,4''-Dibromo-p-terphenyl**. This process typically involves the dehalogenation of the precursor molecules followed by the coupling of the resulting radical species.^[6]

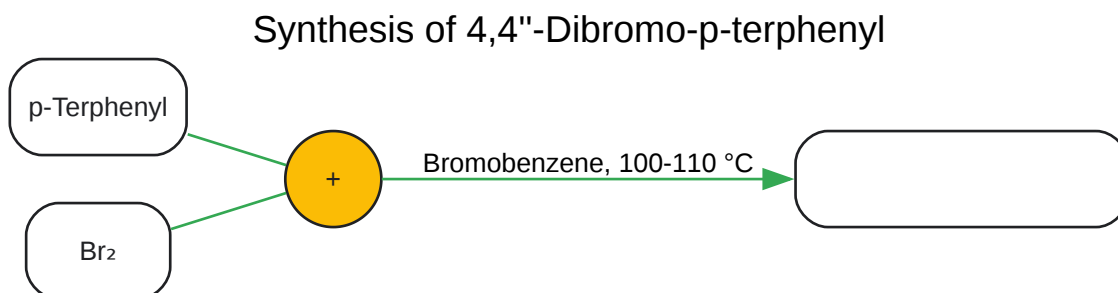
Applications in Organic Electronics

The rigid and conjugated structure of the p-terphenyl backbone makes it an ideal component for organic electronic materials. Derivatives of **4,4''-Dibromo-p-terphenyl** are utilized in:

- **Organic Light-Emitting Diodes (OLEDs):** As a building block for host materials and emitters, contributing to brighter and more energy-efficient displays.
- **Organic Field-Effect Transistors (OFETs):** The extended π -conjugated systems synthesized from this precursor can exhibit good charge transport properties.
- **Molecular Wires:** On-surface polymerization via Ullmann coupling can lead to the formation of highly ordered, one-dimensional poly(p-phenylene) wires.

Diagrams

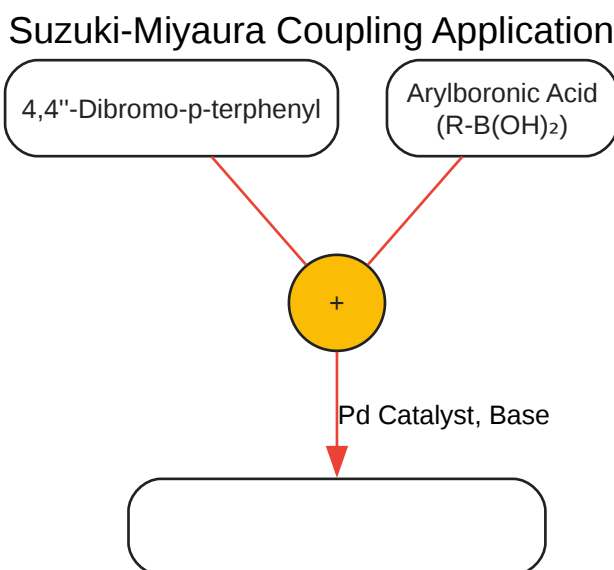
Synthesis of 4,4''-Dibromo-p-terphenyl



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Caption: Reaction scheme for the synthesis of **4,4''-Dibromo-p-terphenyl**.

Application in Suzuki-Miyaura Coupling



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Caption: General scheme of Suzuki-Miyaura coupling using **4,4''-Dibromo-p-terphenyl**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,4"-Dibromo-p-terphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092568#4-4-dibromo-p-terphenyl-cas-number-and-properties]

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